

[2,2'-Bipyridin]-3-amine synthesis mechanism

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Compound of Interest

Compound Name: **[2,2'-Bipyridin]-3-amine**

Cat. No.: **B1353957**

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An In-depth Technical Guide to the Synthesis of **[2,2'-Bipyridin]-3-amine**

Introduction

[2,2'-Bipyridin]-3-amine is a crucial heterocyclic compound, serving as a versatile building block in medicinal chemistry, materials science, and as a sophisticated chelating ligand for transition metals. The presence of the amino group at the 3-position significantly modifies the electronic properties, coordination chemistry, and potential for further functionalization of the bipyridine scaffold. This technical guide provides a comprehensive overview of the primary synthetic mechanisms for obtaining **[2,2'-Bipyridin]-3-amine**, focusing on palladium-catalyzed cross-coupling reactions. It includes detailed mechanistic pathways, summaries of quantitative data, and specific experimental protocols tailored for researchers, scientists, and professionals in drug development.

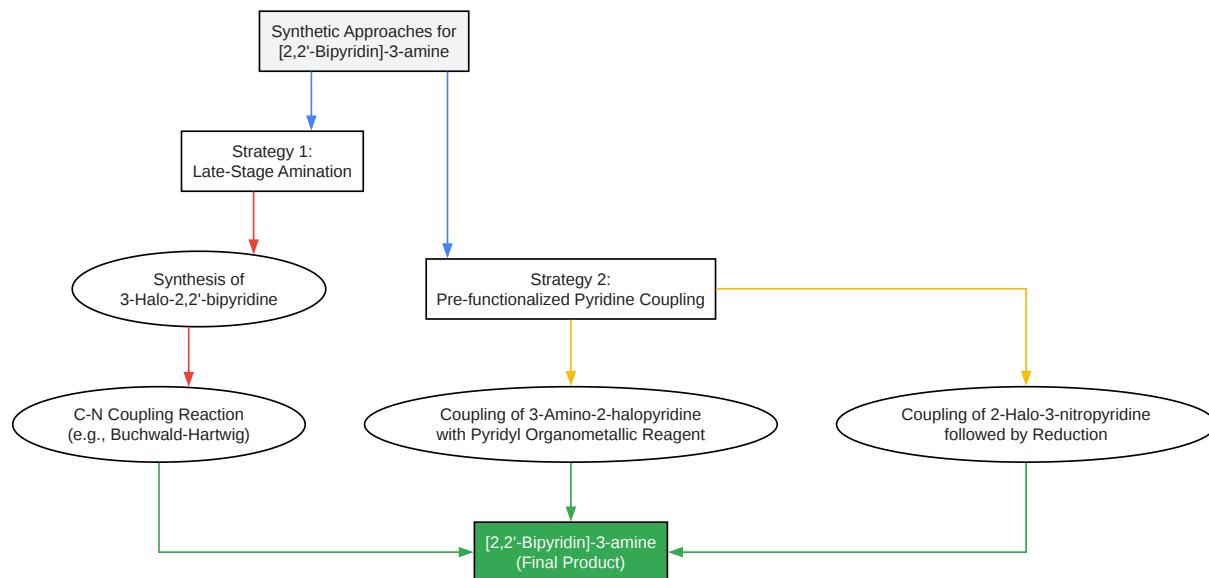
Core Synthetic Strategies

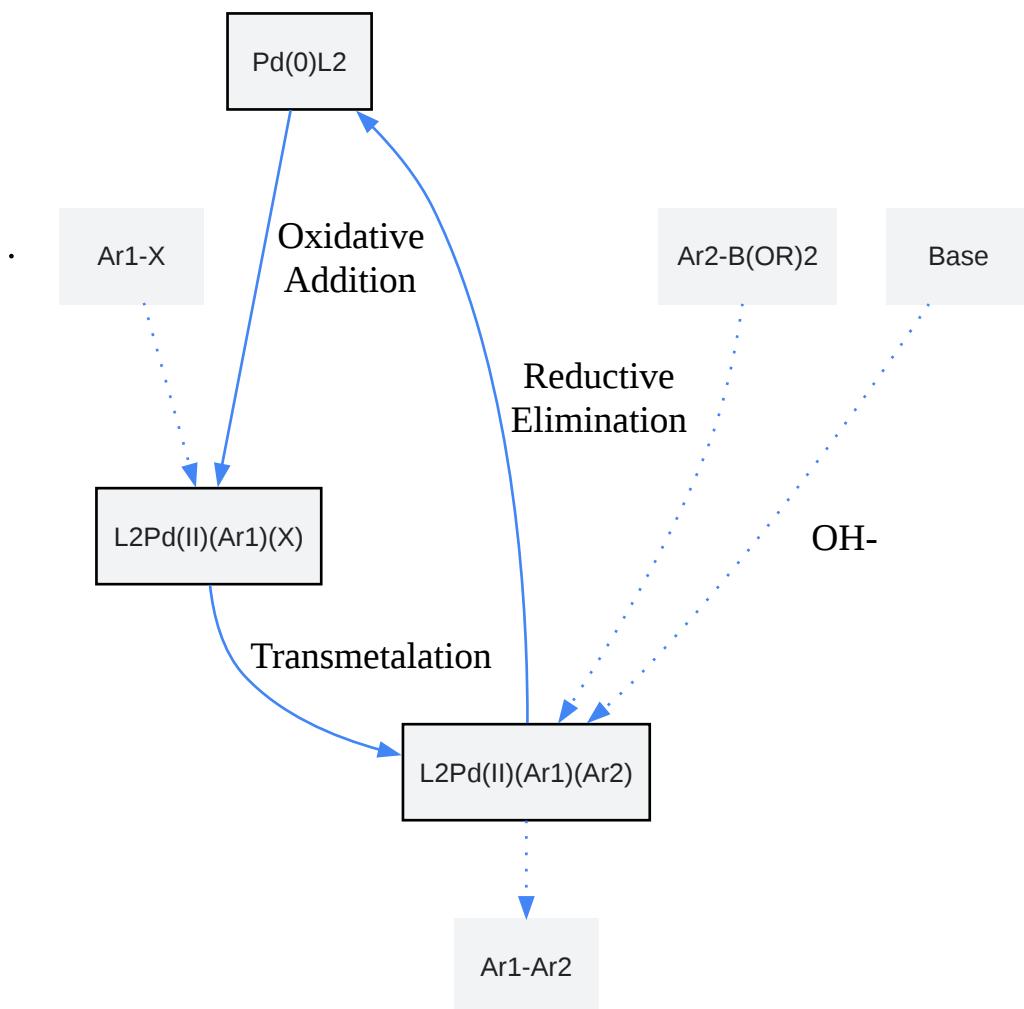
The synthesis of **[2,2'-Bipyridin]-3-amine** can be broadly categorized into two strategic approaches. The choice of strategy is often dictated by the commercial availability of starting materials and the desired substitution patterns.

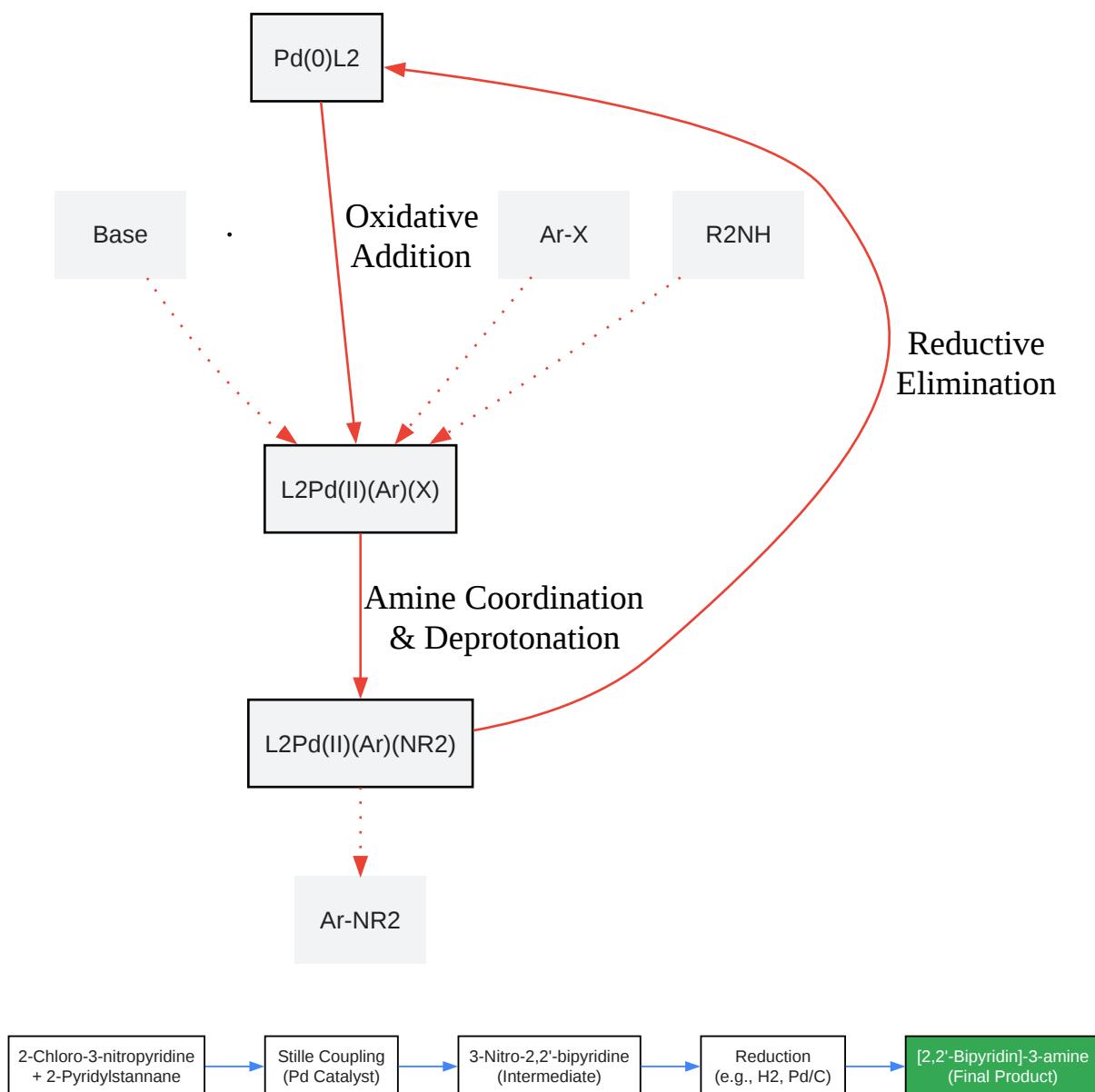
- Strategy 1: Late-Stage Amination. This approach involves the initial construction of the 2,2'-bipyridine core, followed by the introduction of the amino group onto a pre-functionalized bipyridine. The key step is typically a carbon-nitrogen bond-forming reaction on a 3-halo-2,2'-bipyridine intermediate.

- Strategy 2: Pre-functionalized Pyridine Coupling. This more convergent strategy utilizes a pyridine precursor that already contains the amino group (or a nitro group as its precursor). This aminated pyridine is then coupled with a second pyridine derivative to form the bipyridine skeleton directly.

The logical relationship between these strategies is outlined below.





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